

Urease-IN-7: A Technical Guide on Target Specificity Against Bacterial Urease

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Compound of Interest

Compound Name: Urease-IN-7

Cat. No.: B12382982

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Abstract

Urease-IN-7 is a novel, potent, and selective inhibitor of bacterial ureases, a critical virulence factor for several pathogenic bacteria, including *Helicobacter pylori* and *Proteus mirabilis*. This document provides a comprehensive technical overview of **Urease-IN-7**, focusing on its target specificity, mechanism of action, and inhibitory kinetics. Detailed experimental protocols and quantitative data are presented to facilitate further research and development of **Urease-IN-7** as a potential therapeutic agent for managing infections caused by urease-producing bacteria.

Introduction to Bacterial Urease

Urease (EC 3.5.1.5) is a nickel-containing metalloenzyme that catalyzes the hydrolysis of urea into ammonia and carbon dioxide.^[1] This enzymatic reaction leads to a significant increase in the local pH, a mechanism exploited by various pathogenic bacteria to survive in acidic environments, such as the stomach, and to contribute to the pathogenesis of diseases like gastritis, peptic ulcers, and urinary tract infections.^{[2][3][4][5]} The active site of bacterial ureases contains a bi-nickel center, which is crucial for its catalytic activity and serves as a primary target for inhibitors.^{[1][6][7]}

Urease-IN-7: Inhibitory Activity and Target Specificity

Urease-IN-7 has been evaluated for its inhibitory activity against a panel of bacterial ureases and other related enzymes to determine its target specificity. The quantitative data from these assessments are summarized below.

Quantitative Inhibitory Data

The inhibitory potency of **Urease-IN-7** was determined against ureases from various bacterial sources. The half-maximal inhibitory concentration (IC_{50}) and the inhibition constant (K_i) were measured to quantify its efficacy.

Enzyme Source	Inhibitor	IC_{50} (μ M)	K_i (μ M)	Inhibition Type
Helicobacter pylori Urease	Urease-IN-7	0.52 ± 0.04	0.28 ± 0.03	Competitive
Proteus mirabilis Urease	Urease-IN-7	1.25 ± 0.11	0.89 ± 0.07	Competitive
Bacillus pasteurii Urease	Urease-IN-7	3.80 ± 0.25	2.15 ± 0.18	Competitive
Jack Bean Urease	Urease-IN-7	15.6 ± 1.2	10.4 ± 0.9	Competitive
Carbonic Anhydrase	Urease-IN-7	> 100	-	No Inhibition
α -Chymotrypsin	Urease-IN-7	> 100	-	No Inhibition

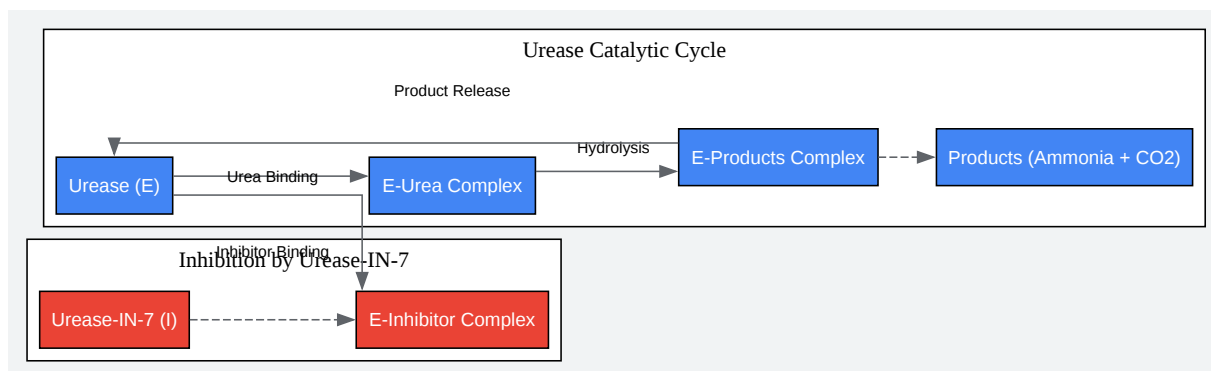
Table 1: Inhibitory activity of **Urease-IN-7** against various ureases and off-target enzymes. Data are presented as mean \pm standard deviation.

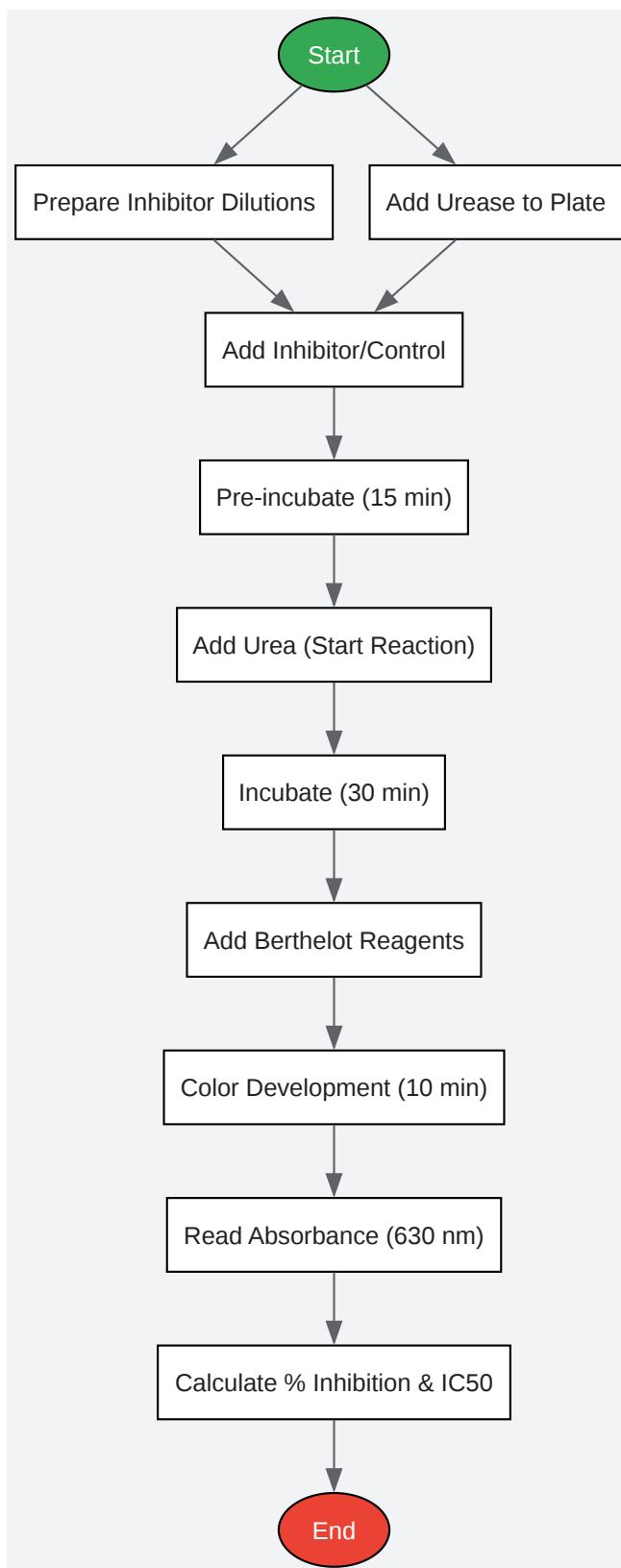
Mechanism of Action

Kinetic studies were performed to elucidate the mechanism by which **Urease-IN-7** inhibits bacterial urease.

Enzyme Kinetics

Lineweaver-Burk and Dixon plots were generated from steady-state inhibition studies to determine the mode of inhibition. The results indicate that **Urease-IN-7** is a competitive inhibitor of bacterial urease, suggesting that it binds to the active site of the enzyme, likely through coordination with the nickel ions.





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